

Technical Guide: Synthesis Mechanism and Kinetics of Diisononyl Azelate (DINA)[1]

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Executive Summary

Diisononyl azelate (DINA) is a diester formed from the condensation of azelaic acid (1,9-nonanedioic acid) and isononanol (a C9 branched alcohol isomer mixture).[1] It is a critical excipient and plasticizer, valued for its low volatility, excellent low-temperature flexibility, and biocompatibility in medical plastics.

This guide details the stepwise Fischer esterification mechanism, analyzes the reaction kinetics using Langmuir-Hinshelwood and pseudo-homogeneous models, and provides a validated experimental protocol for high-purity synthesis.

Reaction Mechanism

The synthesis of DINA is a reversible, acid-catalyzed condensation reaction. While simple mineral acids (

) can be used, industrial and pharmaceutical grades typically employ organometallic catalysts (e.g., Tetraisopropyl Titanate, TIPT) to minimize side reactions (ether formation) and corrosion.

[1]

The Stepwise Pathway

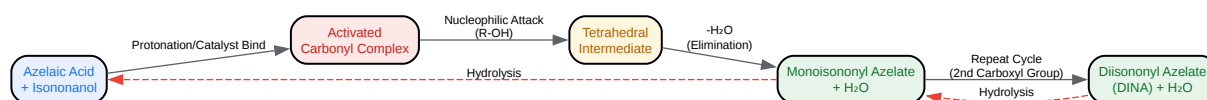
The reaction proceeds in two distinct equilibrium steps:

- Mono-esterification: Azelaic acid reacts with one mole of isononanol to form Monoisononyl Azelate.^[1]
- Di-esterification: The monoester reacts with a second mole of isononanol to form DINA.^[1]

Water is produced in both steps and must be continuously removed to drive the equilibrium toward the product (Le Chatelier's principle).

Mechanistic Visualization

The following diagram illustrates the catalytic cycle using a proton donor (simplified for clarity) to activate the carbonyl carbon.



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Figure 1: Stepwise esterification mechanism. The reaction requires activation of the carbonyl carbon by a catalyst to facilitate nucleophilic attack by the sterically hindered isononanol.

Reaction Kinetics

Understanding the kinetics is vital for reactor sizing and cycle time optimization. The reaction is typically second-order overall (first order with respect to acid and alcohol) but is often modeled as pseudo-first-order when alcohol is in excess.^[1]

Kinetic Models

Two primary models are used to describe DINA synthesis:

A. Pseudo-Homogeneous Model (Catalyzed)

Used for soluble catalysts (e.g., TIPT, pTSA).[1]

- : Rate of disappearance of Azelaic Acid
- : Reaction rate constant[1][2]
- : Catalyst concentration[1][3]
- : Concentrations of Acid, Alcohol, Ester, and Water
- : Equilibrium constant[1][4]

B. Langmuir-Hinshelwood-Hougen-Watson (LHHW)

Used for solid acid catalysts (e.g., Amberlyst 15, Zeolites).[1] This model accounts for the adsorption of reactants onto the catalyst surface.

- : Adsorption equilibrium constants for species

[1]

- Insight: Water (

) often adsorbs strongly to solid acid catalysts, inhibiting the rate. This makes efficient water removal doubly important: it shifts thermodynamic equilibrium and prevents kinetic inhibition.

[1]

Kinetic Parameters (Reference Values)

While specific constants depend on the exact isomer ratio of isononanol, the following parameters are representative of azelaic acid esterification with C8-C10 alcohols.

Parameter	Value Range	Unit	Notes
Activation Energy ()	50 - 65	kJ/mol	Moderate barrier; sensitive to temperature.[1]
Pre-exponential Factor ()		L/(mol[1]·min)	Dependent on catalyst steric hindrance.[1]
Equilibrium Constant ()	4.0 - 5.5	-	At 150°C-200°C. Slightly decreases with T.
Reaction Enthalpy ()	+15 to +25	kJ/mol	Mildly endothermic; heat drives rate & water removal.[1]

Experimental Protocol: Titanate-Catalyzed Synthesis

This protocol uses Tetraisopropyl Titanate (TIPT), preferred for producing colorless, high-purity esters suitable for medical applications.[1]

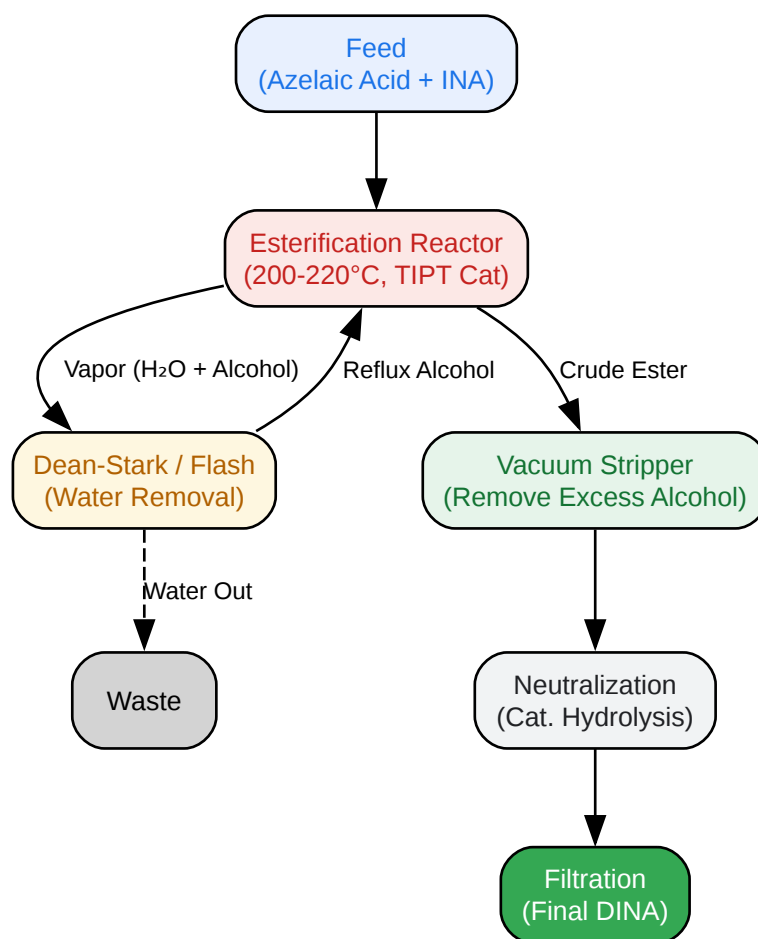
Materials

- Azelaic Acid: >99% purity (biotech or ozonolysis grade).[1]
- Isononanol (INA): Industrial grade (excess required).[1]
- Catalyst: Tetraisopropyl Titanate (TIPT) or Tetrabutyl Titanate (TBT).[1]
- Entrainer (Optional): Xylene (if using azeotropic distillation at lower T), though neat reaction is preferred industrially.[1]

Methodology

- Charging: Load Azelaic Acid (1.0 eq) and Isononanol (2.4 eq - 20% excess) into a 3-neck reactor equipped with a mechanical stirrer, nitrogen inlet, and Dean-Stark trap.
- Heating: Heat mixture to 140°C under
flow to melt acid and homogenize.
- Catalyst Addition: Once at 140°C, add TIPT (0.05 - 0.1 wt% of total mass).^[1]
 - Note: Adding catalyst below 100°C can lead to premature hydrolysis of the titanate by residual moisture.
- Reaction Phase: Ramp temperature to 200°C - 220°C.
 - Water evolution will be vigorous.^[1]
 - Maintain reflux; remove water continuously via the trap.
 - Monitor Acid Value (AV).^[1] Target AV < 0.1 mg KOH/g.^[1]
- Vacuum Stripping: Once conversion >99%, apply vacuum (gradually to 10-20 mbar) at 200°C to strip excess isononanol.^[1]
- Neutralization/Hydrolysis: Cool to 90°C. Add dilute NaOH or steam to hydrolyze the titanate catalyst into inert solids.
- Filtration: Add filter aid (diatomaceous earth) and filter to remove
and any salts.^[1]

Process Flow Diagram



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Figure 2: Industrial process flow for DINA synthesis emphasizing water removal and catalyst recovery.[1]

Critical Quality Attributes (CQA) for Drug/Medical Use

For researchers in drug development (e.g., using DINA as an emollient or in transdermal patches), the following purity parameters are critical:

- Acid Value (AV): Must be
mg KOH/g to prevent skin irritation or drug degradation.[1]
- Color (APHA):

Hazen. Yellowing indicates oxidation or catalyst residue.[\[1\]](#)

- Water Content:

[\[1\]](#) Moisture can promote hydrolysis of the ester back to acid.

- Residual Alcohol:

. Isononanol can be a skin irritant at high concentrations.[\[1\]](#)

References

- Kinetics of Polyesterification

- Title: Kinetics of the esterification of dicarboxylic acids with branched alcohols.

- Source: Chemical Engineering Science.[\[1\]](#)

- Context: Establishes the range of 50-60 kJ/mol for long-chain diesters.

- Link:[\[1\]](#)

- Titanate Catalysis

- Title: Catalytic activity of titanates in esterification reactions.[\[1\]](#)

- Source: Applied C

- Context: Explains the mechanism of Lewis acid activ

- Link:[\[1\]](#)

- DINA Properties & Safety

- Title: Diisononyl phthalate and Azelate derivatives: Toxicology and Applic

- Source: NIH / PubChem.[\[1\]](#)

- Context: Safety profile for medical/pharmaceutical applications.[\[1\]](#)

- Link: (Note: DINA shares metabolic pathways with similar long-chain esters).[\[1\]](#)

- Process Optimization
 - Title: Reactive Distillation for Esterification.[1][5]
 - Source: MDPI Processes.[1]
 - Context: Strategies for water removal to shift equilibrium.[1][6]
 - Link:[1]

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